

Application Notes: The Role of Azurin in Advanced Biosensor Development

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Compound of Interest

Compound Name: AZURIN

Cat. No.: B1173135

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Introduction

Azurin, a small, blue copper protein of approximately 14kDa, is found in bacteria such as *Pseudomonas aeruginosa*.^[1] It functions as an electron carrier, moderating single-electron transfer between enzymes in the cytochrome chain through the oxidation-reduction cycle of its copper ion (Cu(I)/Cu(II)).^{[1][2]} Beyond its physiological role in bacterial denitrification, **Azurin** has garnered significant interest in biotechnology and medicine.^{[1][2]} Its remarkable stability, inherent redox properties, and, most notably, its specific binding affinity for the tumor suppressor protein p53 make it an excellent candidate for the development of highly sensitive and selective biosensors.^{[1][3][4]} This document provides an overview of **Azurin**'s applications in biosensor technology, complete with performance data and detailed experimental protocols for researchers.

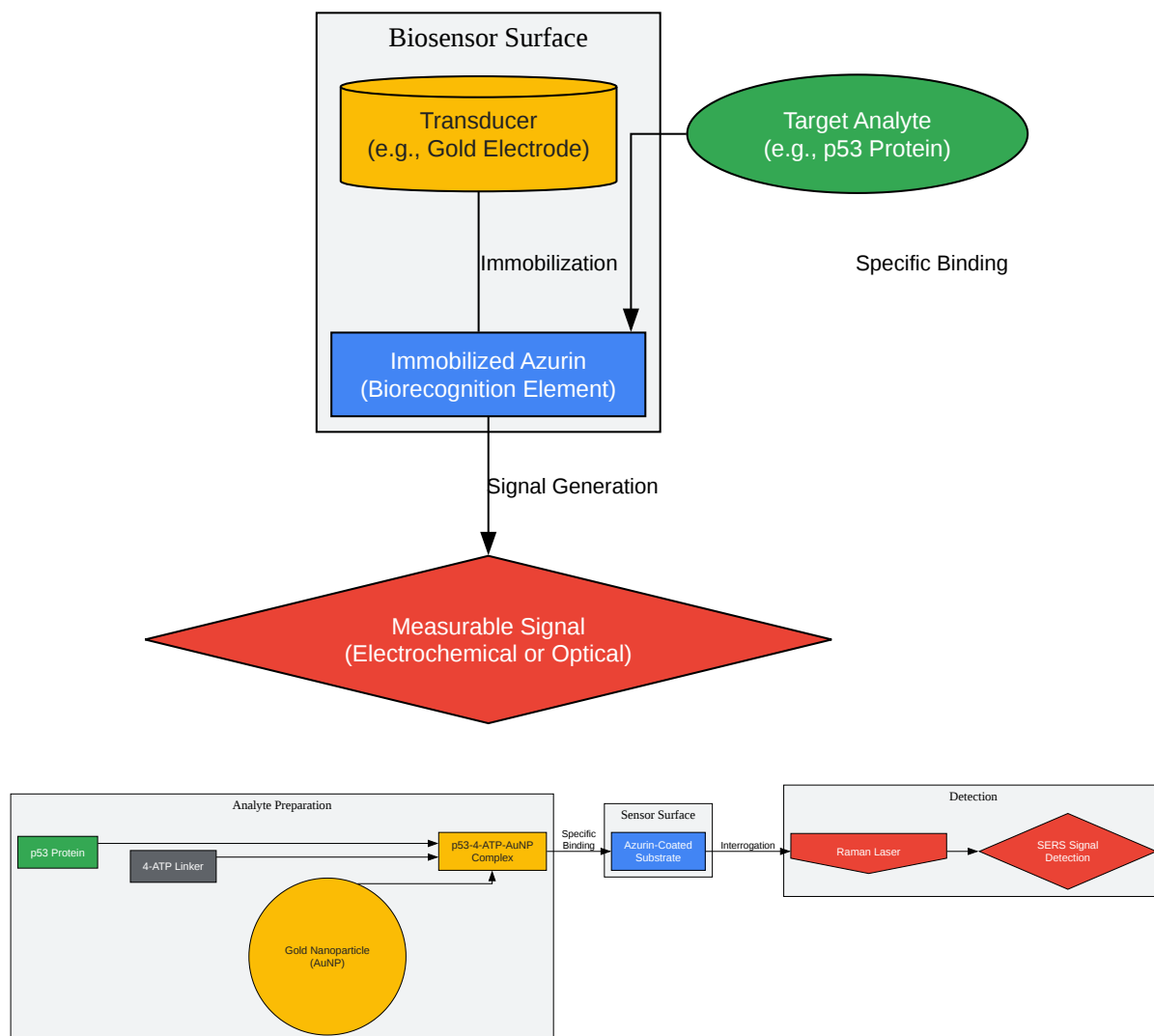
Core Principles of Azurin-Based Biosensors

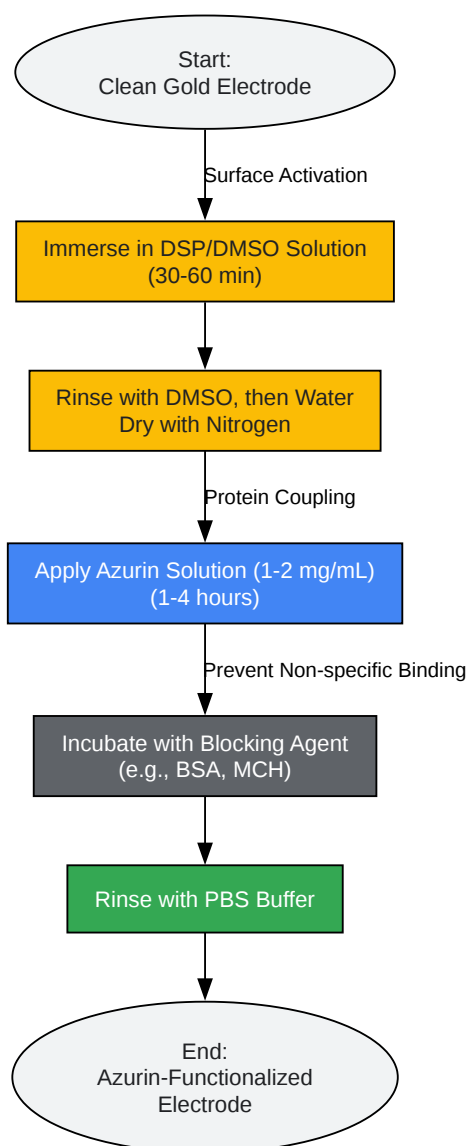
Azurin-based biosensors leverage two primary properties of the protein:

- **Redox Activity:** The copper center in **Azurin** can be readily oxidized and reduced. This electron transfer capability is central to its use in electrochemical biosensors, where the binding of an analyte can modulate the electron transfer rate, generating a measurable electrical signal.^{[5][6]}
- **Biorecognition:** **Azurin** exhibits a specific and stable interaction with the human tumor suppressor protein p53.^{[3][4]} This specific affinity allows **Azurin** to act as a highly selective

biological recognition element for detecting p53, a critical biomarker in many cancers.[7]

These principles are applied in various biosensor formats, most notably electrochemical and optical sensors, to detect cancer biomarkers and other relevant molecules.





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- To cite this document: BenchChem. [Application Notes: The Role of Azurin in Advanced Biosensor Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173135#application-of-azurin-in-biosensor-development]

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